BCzVBi CAS 475480-90-1 material safety data sheet

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Compound of Interest

Compound Name:	*BCzVBi*
Cat. No.:	*B12453749*

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Technical Guide: BCzVBi (CAS 475480-90-1)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of 4,4''-BIS(9-ETHYL-3-CARBAZOVINYLENE)-1,1''-BIPHENYL, commonly known as **BCzVBi**. While its primary application lies in the field of organic electronics, its properties as a highly efficient blue-light emitter may be of interest to researchers in various scientific domains.

Material Identification and Properties

BCzVBi is a high-purity organic semiconductor material principally used as a blue dopant in the emissive layer of Organic Light-Emitting Diodes (OLEDs).[1][2] Its chemical structure and properties are optimized for efficient electroluminescence, contributing to the generation of vibrant and stable blue light in display technologies.[1][2]

Quantitative Data Summary

The key physical and chemical properties of **BCzVBi** are summarized in the table below.

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Property	Value	Source
IUPAC Name	4,4''-Bis(9-ethyl-3-carbazovinylene)-1,1''-biphenyl	[1]
Synonyms	BCzVBi	AK Scientific, Inc.
CAS Number	475480-90-1	[1]
Molecular Formula	C44H36N2	[1]
Molecular Weight	592.77 g/mol	Luminescence Technology Corp.
Melting Point	320-322 °C	[1]
Density	1.11 g/cm³	[1]
UV Absorption (λmax)	384 nm (in THF)	Luminescence Technology Corp.
Photoluminescence (PL)	438 nm (in THF)	Luminescence Technology Corp.
Thermogravimetric Analysis (TGA)	>340 °C (0.5% weight loss)	Luminescence Technology Corp.

OLED Performance Data

The performance of OLED devices incorporating **BCzVBi** as a dopant is highly dependent on the device architecture, including the host material and transport layers. The following table presents example performance metrics from a study using **BCzVBi**.

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Performance Metric	Value	Conditions	Source
Luminous Efficiency	8.34 cd/A	At 100 mA/cm², with Bphen as the electron transport layer.	[3]
Quantum Efficiency	5.73%	At 100 cd/m², with Bphen as the electron transport layer.	[3]
Maximum Luminance	10,670 cd/m²	With Bphen as the electron transport layer.	[3]
CIE Coordinates (x,y)	(0.155, 0.212)	At 100 cd/m², with Alq3 as the electron transport layer.	[3]

Material Safety Data Sheet (MSDS)

This section summarizes the known safety hazards and handling precautions for **BCzVBi**. It is imperative to consult the full Safety Data Sheet (SDS) from the supplier before handling this material.

Hazard Identification

- Signal Word: Warning
- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Potential Health Effects:
  - Inhalation: May cause irritation of the lungs and respiratory system.

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- Skin Contact: May result in inflammation, itching, scaling, reddening, or blistering.
- Eye Contact: May result in redness, pain, or severe eye damage.
- Ingestion: Routes of exposure include ingestion.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Use only in a well-ventilated area and avoid breathing fumes. Wear suitable protective clothing, gloves, and eye/face protection.
- Storage: Store in a well-ventilated place and keep the container tightly closed. Store locked up.

First-Aid Measures

- General: Immediately remove any clothing contaminated by the product. Consult a physician and show the safety data sheet.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.
- Skin Contact: Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention.

Personal Protection

- Eye/Face Protection: Wear safety glasses or goggles.
- Skin Protection: Wear protective gloves and clothing.
- Respiratory Protection: Use a NIOSH-approved respirator when ventilation is inadequate.

Experimental Protocols

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While **BCzVBi** is not used in drug development, it is a key component in the fabrication of OLEDs. The following is a generalized protocol for the fabrication of a multi-layer OLED device using vacuum thermal evaporation, a common technique for materials like **BCzVBi**.

Representative Protocol: OLED Fabrication by Vacuum Thermal Evaporation

Objective: To fabricate a functional small-molecule OLED with **BCzVBi** as a dopant in the emissive layer.

Materials & Equipment:

- Indium Tin Oxide (ITO)-coated glass substrates
- Organic materials: Hole Injection Layer (HIL), Hole Transport Layer (HTL), Emissive Layer Host, **BCzVBi** (dopant), Electron Transport Layer (ETL), Electron Injection Layer (EIL)
- Metal for cathode (e.g., Aluminum, LiF)
- High-vacuum thermal evaporation system ($<10^{-6}$ Torr)
- Substrate cleaning supplies (Deionized water, acetone, isopropyl alcohol)
- Ultrasonic bath
- UV-Ozone or Oxygen Plasma cleaner
- Shadow masks for patterning

Methodology:

- Substrate Cleaning: a. Sequentially sonicate the ITO-coated glass substrates in deionized water, acetone, and isopropyl alcohol for 15 minutes each. b. Dry the substrates using a nitrogen gun. c. Treat the substrates with UV-Ozone or Oxygen Plasma for 5-10 minutes to remove organic residues and increase the work function of the ITO.
- Organic Layer Deposition: a. Mount the cleaned substrates and shadow masks in the vacuum chamber. b. Load the organic materials into separate crucibles within the

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evaporation system. c. Evacuate the chamber to a pressure of $<10^{-6}$ Torr. d. Deposit the organic layers sequentially by heating the respective crucibles. The deposition rate and thickness should be monitored using a quartz crystal microbalance. A typical device structure would be:

  - Hole Injection Layer (e.g., 2-TNATA)
  - Hole Transport Layer (e.g., NPB)
  - Emissive Layer: Co-evaporate the host material (e.g., MADN) and the **BCzVBi** dopant. The doping concentration is critical and typically ranges from 1-10%.
  - Electron Transport Layer (e.g., Bphen or Alq3).[3] e. The thickness of each layer is crucial for device performance and is typically in the range of 10-50 nm.

- Cathode Deposition: a. Without breaking vacuum, deposit the electron injection layer (e.g., a thin layer of LiF) followed by the metal cathode (e.g., Aluminum).

- Encapsulation: a. Remove the completed device from the vacuum chamber. b. To prevent degradation from moisture and oxygen, encapsulate the device in a nitrogen-filled glovebox using a UV-curable epoxy and a cover glass.

Visualizations: Workflows and Mechanisms

As **BCzVBi**'s function is within an electronic device, the relevant "pathway" is the charge injection, transport, and recombination process within an OLED.

OLED Energy Level and Charge Flow Diagram

The following diagram illustrates the fundamental working principle of a multi-layer OLED containing a doped emissive layer.

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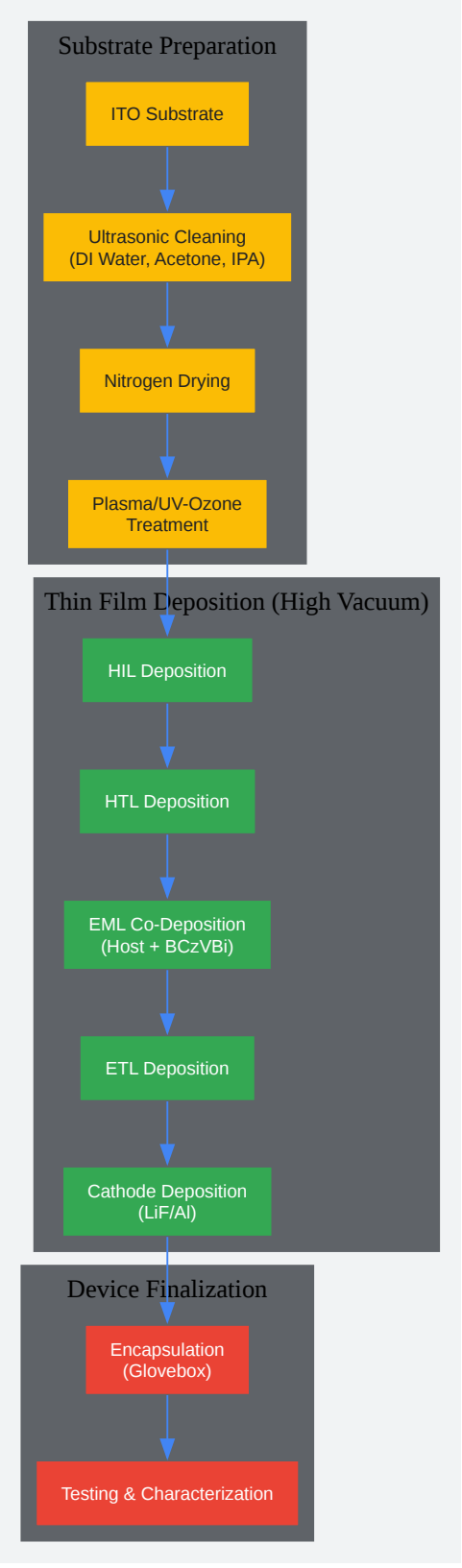

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- To cite this document: BenchChem. [BCzVBi CAS 475480-90-1 material safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12453749/docs#bczvbi-cas-475480-90-1-material-safety-data-sheet]

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